

2-Chlorostyrene CAS number and safety data

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Compound of Interest

Compound Name: 2-Chlorostyrene

Cat. No.: B146407

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An In-depth Technical Guide to **2-Chlorostyrene**: CAS Number and Safety Data

This guide provides comprehensive safety and handling information for **2-Chlorostyrene**, intended for researchers, scientists, and professionals in drug development.

Chemical Identification

- Chemical Name: **2-Chlorostyrene**
- Synonyms: o-Chlorostyrene, 1-Chloro-2-ethenylbenzene, 1-Chloro-2-vinylbenzene[1][2][3][4]
- CAS Number: 2039-87-4[1][2][3][4][5]

Physical and Chemical Properties

The following table summarizes the key physical and chemical properties of **2-Chlorostyrene**.

Property	Value	Source
Molecular Formula	C ₈ H ₇ Cl	[1][3][5]
Molecular Weight	138.60 g/mol	[1][3]
Appearance	Clear to light yellow liquid	[1][4][6]
Odor	Pungent	[4]
Melting Point	-63.1 °C / -81.6 °F	[4][6]
Boiling Point	189 °C / 372.2 °F	[4]
58-60 °C at 7 mmHg	[2]	
Flash Point	58 °C / 136.4 °F (closed cup)	[1][4]
Density	1.08 g/mL at 25 °C	[2]
Vapor Pressure	0.96 mmHg at 77 °F	[1][7]
3 mbar at 20 °C	[4]	
Vapor Density	4.7 - 4.8 (Air = 1.0)	[4][7]
Solubility	Insoluble in water	[6]
Refractive Index	n _{20/D} 1.565	[1][2]

Safety and Hazard Information

2-Chlorostyrene is a flammable liquid and is harmful if inhaled. It can cause skin and eye irritation.[1][8]

Hazard Statements

Code	Description
H226	Flammable liquid and vapour.[1]
H315	Causes skin irritation.[1]
H319	Causes serious eye irritation.[1]
H332	Harmful if inhaled.[2]
H350	May cause cancer.[2]
H412	Harmful to aquatic life with long lasting effects. [2]

Toxicity Data

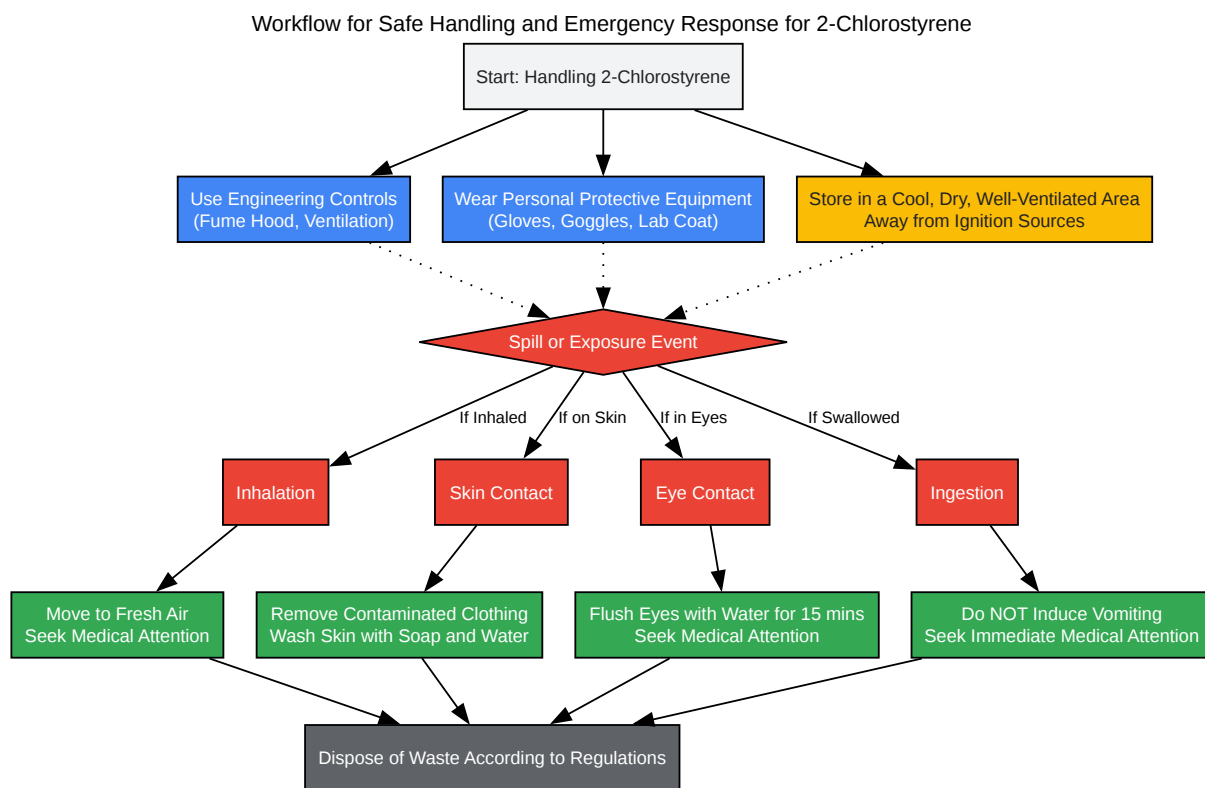
Test	Result	Species	Source
LD50 Oral	3810 µL/kg	Rat	[4]
LD50 Dermal	20 g/kg	Rabbit	[4]

Experimental Protocols

Detailed experimental protocols for determining the safety data presented are maintained by the organizations that generate safety data sheets, such as those referenced in the source materials. These protocols typically adhere to internationally recognized standards, such as those set by the OECD (Organisation for Economic Co-operation and Development) for chemical safety testing. For specific experimental methodologies, it is recommended to consult the full safety data sheets from the suppliers.

Safety Handling and Emergency Procedures

The following diagram outlines the logical workflow for safely handling **2-Chlorostyrene** and the appropriate emergency response procedures.



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Caption: Safe handling and emergency procedures for **2-Chlorostyrene**.

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